

Technical Support Center: Vinyl Bromide

Handling and Storage

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Compound of Interest

Compound Name: Vinyl bromide

Cat. No.: B7801696

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This guide provides researchers, scientists, and drug development professionals with essential information for the safe handling and storage of **vinyl bromide** to prevent its degradation and ensure experimental integrity.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **vinyl bromide**?

A1: **Vinyl bromide** should be stored in a cool, dry, well-ventilated, and fireproof area away from ignition sources and direct sunlight.^{[1][2]} The recommended storage temperature is between 2-8°C.^[3] It is crucial to store it in tightly closed containers and only when properly stabilized.^{[1][2][4]}

Q2: Why is an inhibitor added to **vinyl bromide**?

A2: **Vinyl bromide** is an unsaturated monomer that can self-polymerize, especially when exposed to heat or light.^{[1][5]} This polymerization is often an exothermic reaction that can become uncontrolled.^{[5][6]} Inhibitors are added to scavenge radicals and prevent the initiation of polymerization, ensuring the chemical's stability during transport and storage.^[5]

Q3: What are the common inhibitors used for **vinyl bromide**?

A3: A common inhibitor for **vinyl bromide** is monomethyl ether hydroquinone (MEHQ), typically at a concentration of 200 ppm.^[3] Hydroquinone (HQ) and 4-tert-butylcatechol (TBC) are also

used for other vinyl monomers and can be removed with an alkali wash before use.^[5] Phenol has also been noted as an inhibitor for **vinyl bromide**.^[7]

Q4: What materials should be avoided when working with **vinyl bromide**?

A4: **Vinyl bromide** is incompatible with several materials. Avoid contact with chemically active metals such as potassium, sodium, magnesium, and zinc.^[4] It should also not come into contact with organometallics, copper, copper alloys, and some plastics.^[4] Furthermore, it can react violently with oxidizing agents.^{[1][6]}

Q5: What are the primary hazards associated with **vinyl bromide**?

A5: **Vinyl bromide** is an extremely flammable gas and is considered a suspected human carcinogen (IARC Group 2A).^{[6][8]} It poses a significant fire hazard and can form explosive mixtures with air.^[1] The substance may also form explosive peroxides.^[5] Upon decomposition, it can release toxic and corrosive fumes, including hydrogen bromide and carbon monoxide.^[9]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Cloudy appearance or presence of solids in the vinyl bromide container.	Spontaneous polymerization.	DO NOT USE. This indicates the inhibitor is depleted and the material is unstable. Polymerization can be exothermic and lead to a dangerous pressure buildup. Contact your institution's environmental health and safety office for disposal procedures.
Discoloration of the vinyl bromide.	Contamination or slow degradation.	Check the expiration date. If within date, test for purity using a suitable analytical method like Gas Chromatography (GC). If purity is compromised, dispose of the material according to safety protocols.
Pressure buildup in the storage container.	Storage at elevated temperatures causing vaporization or polymerization.	Immediately move the container to a cooler, well-ventilated area. If you suspect polymerization, evacuate the area and contact emergency personnel. Do not attempt to vent the container yourself.
Inconsistent experimental results.	Degradation of vinyl bromide leading to impurities.	Verify the purity of the vinyl bromide stock. If an inhibitor is present, it may need to be removed prior to the reaction. Consider purifying the vinyl bromide by distillation before use, ensuring to collect the distillate in a cooled receiver protected from light. ^[10]

Quantitative Data Summary

Parameter	Value	Reference
Recommended Storage Temperature	2-8 °C	[3]
Boiling Point	15.8 °C	[8]
Melting Point	-137.8 °C	[8]
Flash Point	5 °C	[8]
Autoignition Temperature	530 °C	[8]
Lower Explosive Limit	9%	[6]
Upper Explosive Limit	15%	[1][3]
Common Inhibitor Concentration (MEHQ)	200 ppm	[3]

Experimental Protocols

Protocol 1: Removal of Inhibitor Prior to Use

For reactions sensitive to the presence of inhibitors like MEHQ, the following purification procedure can be employed.

Objective: To remove the polymerization inhibitor from **vinyl bromide**.

Materials:

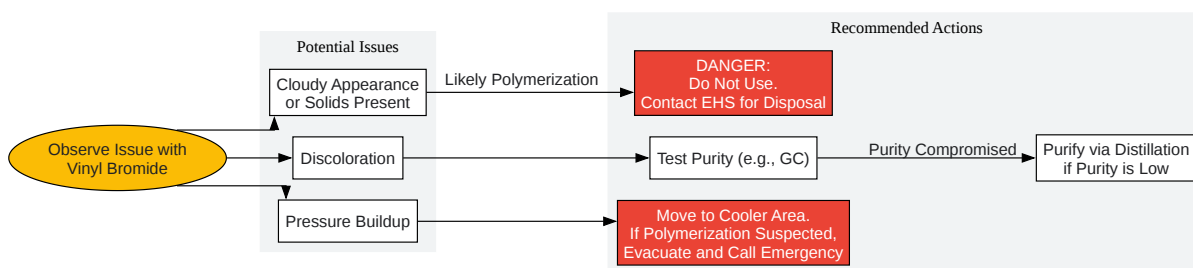
- **Vinyl bromide** (inhibited)
- 5% Sodium hydroxide solution, cooled
- Anhydrous calcium chloride
- Separatory funnel
- Distillation apparatus

- Receiving flask, cooled in a dry ice/acetone bath

Procedure:

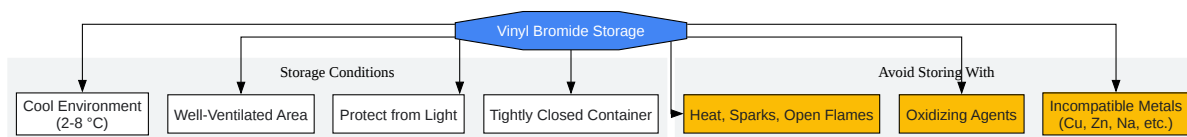
- Work in a well-ventilated fume hood.
- Carefully wash the **vinyl bromide** with a cooled 5% sodium hydroxide solution in a separatory funnel to remove the phenolic inhibitor.
- Separate the organic layer and wash it with distilled water.
- Dry the **vinyl bromide** over anhydrous calcium chloride.
- Decant the dried liquid into a distillation flask.
- Distill the **vinyl bromide**, collecting the fraction that boils at 15-16°C. The receiving flask should be cooled in a dry ice/acetone bath and protected from light.[\[10\]](#)
- Important: The purified, uninhibited **vinyl bromide** is highly prone to polymerization and should be used immediately. Do not store it.

Visual Guides



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Caption: Troubleshooting workflow for common **vinyl bromide** issues.



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Caption: Key parameters for the safe storage of **vinyl bromide**.

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